

RhoNox-1 Protocol for Live Cell Imaging: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *RhoNox-1*

Cat. No.: *B12400720*

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Introduction

RhoNox-1 is a highly selective, cell-permeable fluorescent probe designed for the specific detection of labile ferrous iron (Fe^{2+}) in living cells.^{[1][2][3]} It operates on a "turn-on" mechanism, exhibiting weak fluorescence in its native state and displaying a significant increase in fluorescence intensity upon reaction with Fe^{2+} .^{[1][4]} This property makes **RhoNox-1** an invaluable tool for investigating the roles of Fe^{2+} in various biological and pathological processes, including oxidative stress, ferroptosis, and iron metabolism.^{[1][4]}

Mechanism of Action

RhoNox-1's design is based on a rhodamine B fluorophore scaffold.^[1] The fluorescence of the probe is initially quenched by the presence of a tertiary amine N-oxide group. This quenching occurs through mechanisms such as a break in the π -conjugation, photo-induced electron transfer (PET), and twisted intramolecular charge transfer (TICT).^{[1][3]} In the presence of Fe^{2+} , the N-oxide group undergoes a selective deoxygenation reaction, converting **RhoNox-1** back to its highly fluorescent rhodamine B form.^[1] This irreversible reaction results in a strong orange-red fluorescence, allowing for the sensitive detection of intracellular labile Fe^{2+} .^{[5][6]}

RhoNox-1 demonstrates high selectivity for Fe^{2+} over other biologically relevant metal ions, including Fe^{3+} .[\[1\]](#)

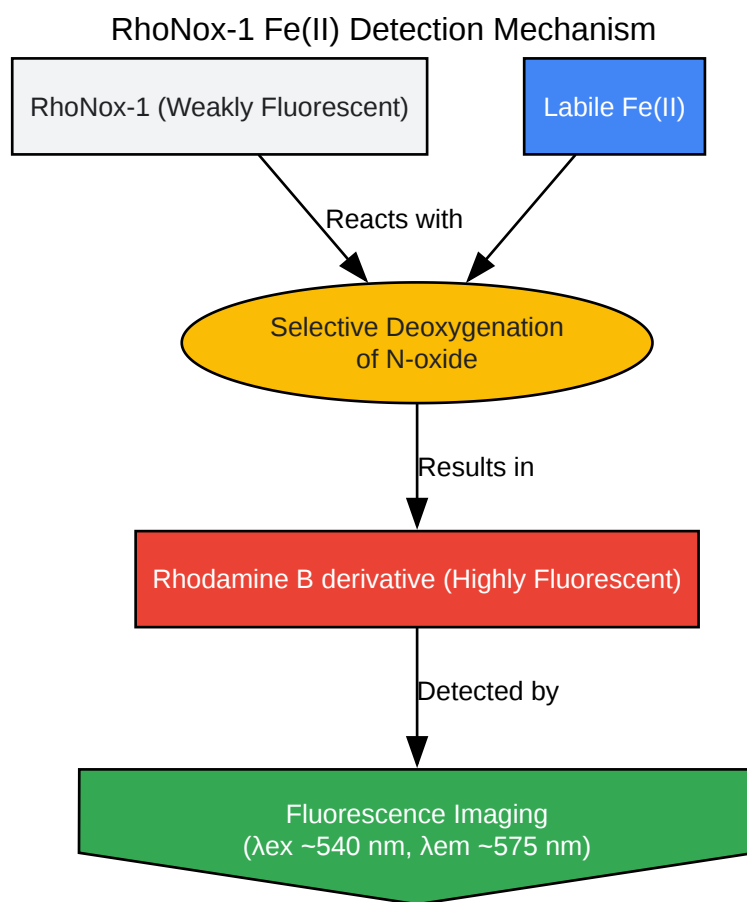
Quantitative Data Summary

The following table summarizes the key quantitative parameters of the **RhoNox-1** probe.

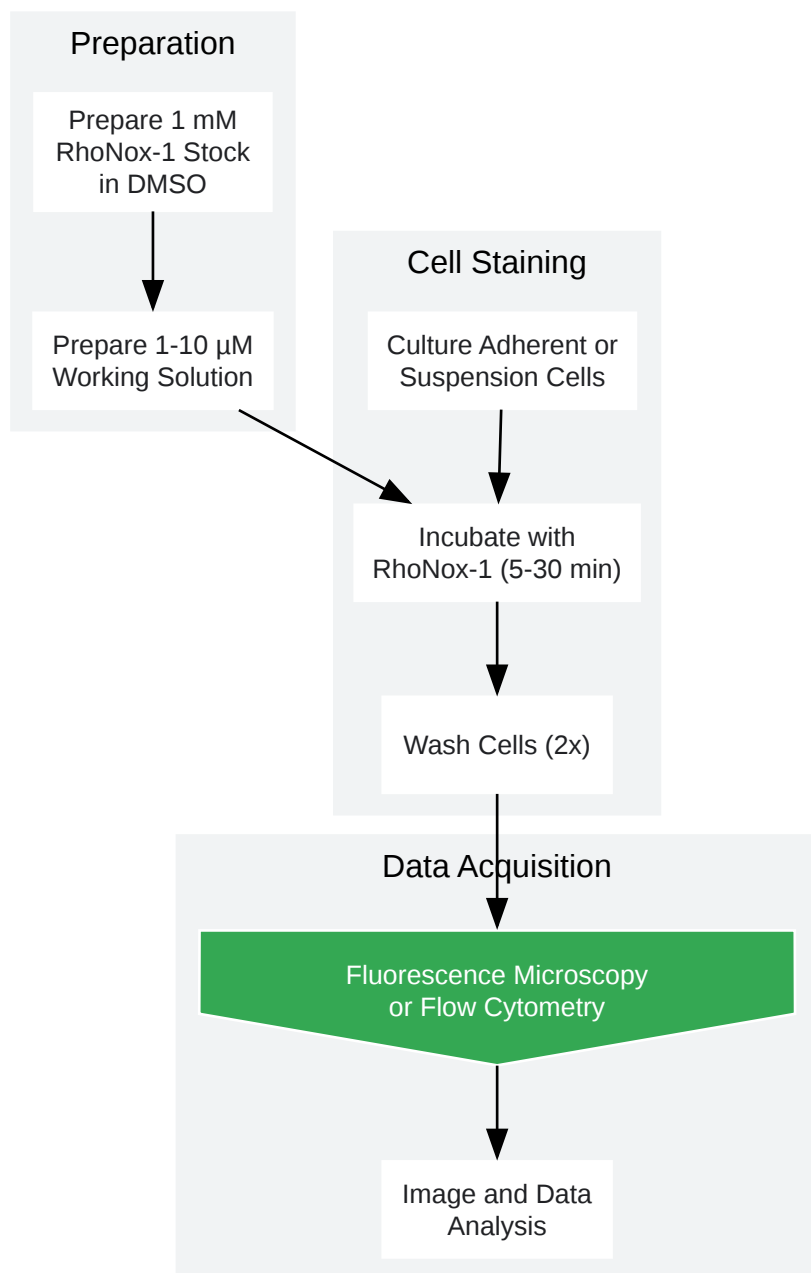
Parameter	Value	Reference
Excitation Wavelength (λ_{ex})	~540 nm	[5] [7]
Emission Wavelength (λ_{em})	~575 nm	[5] [7]
Quantum Yield (Φ) - Unbound	0.01	[1]
Quantum Yield (Φ) - Fe^{2+} Bound	> 0.8 (as Rhodamine B)	[1]
Fluorescence Increase upon Fe^{2+} binding	Up to 30-fold	[1]
EC_{50} for Fe^{2+}	19.6 μM	[8]
Subcellular Localization	Golgi apparatus	[5] [6] [9]

Signaling Pathway and Detection Mechanism

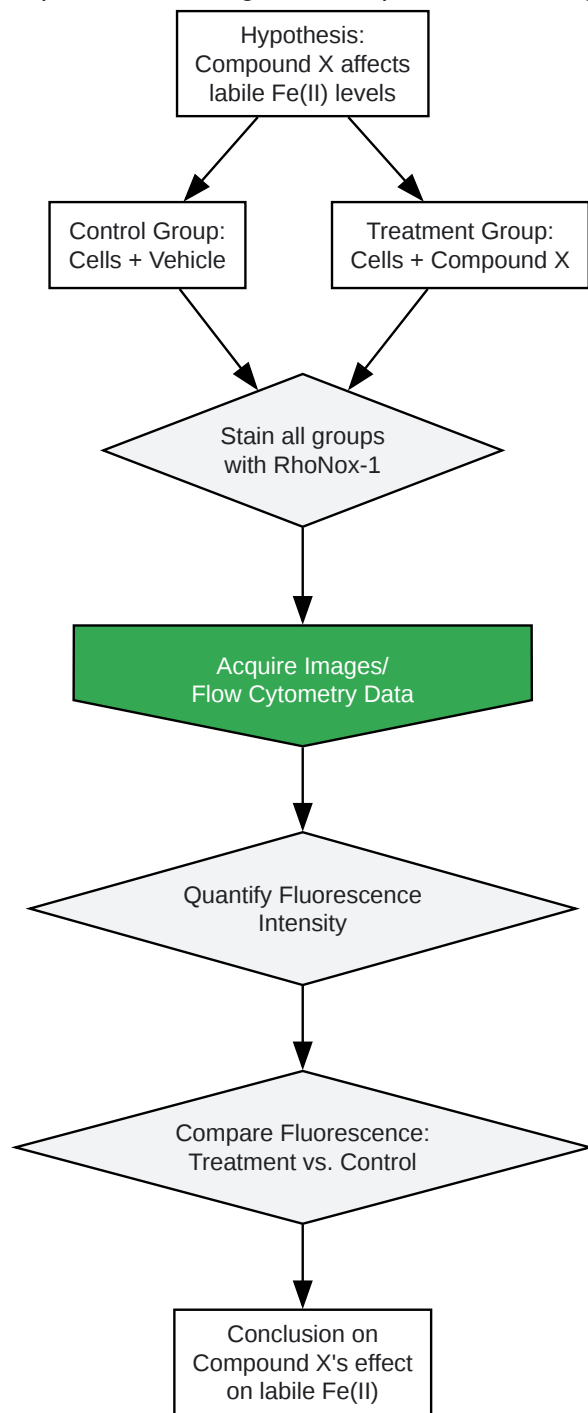
The following diagram illustrates the mechanism of Fe^{2+} detection by **RhoNox-1**.



Live Cell Imaging Workflow with RhoNox-1



Experimental Design for Compound Screening

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References

- 1. Development of Chemical Tools for Imaging of Fe(II) Ions in Living Cells: A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. A highly selective turn-on fluorescent probe for iron(ii) to visualize labile iron in living cells - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. [medchemexpress.com](#) [[medchemexpress.com](#)]
- 6. [abmole.com](#) [[abmole.com](#)]
- 7. [file.medchemexpress.com](#) [[file.medchemexpress.com](#)]
- 8. Heterogeneity of ferrous iron-containing endolysosomes and effects of endolysosome iron on endolysosome numbers, sizes, and localization patterns - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. FeRhoNox™-1 Labile ferrous ion detecting probe | Goryo Chemical, Inc. [goryochemical.com]
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